

Glyceryl 1-monooctanoate minimum effective dose determination

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Glyceryl 1-monooctanoate

CAS No.: 502-54-5

Cat. No.: S536006

[Get Quote](#)

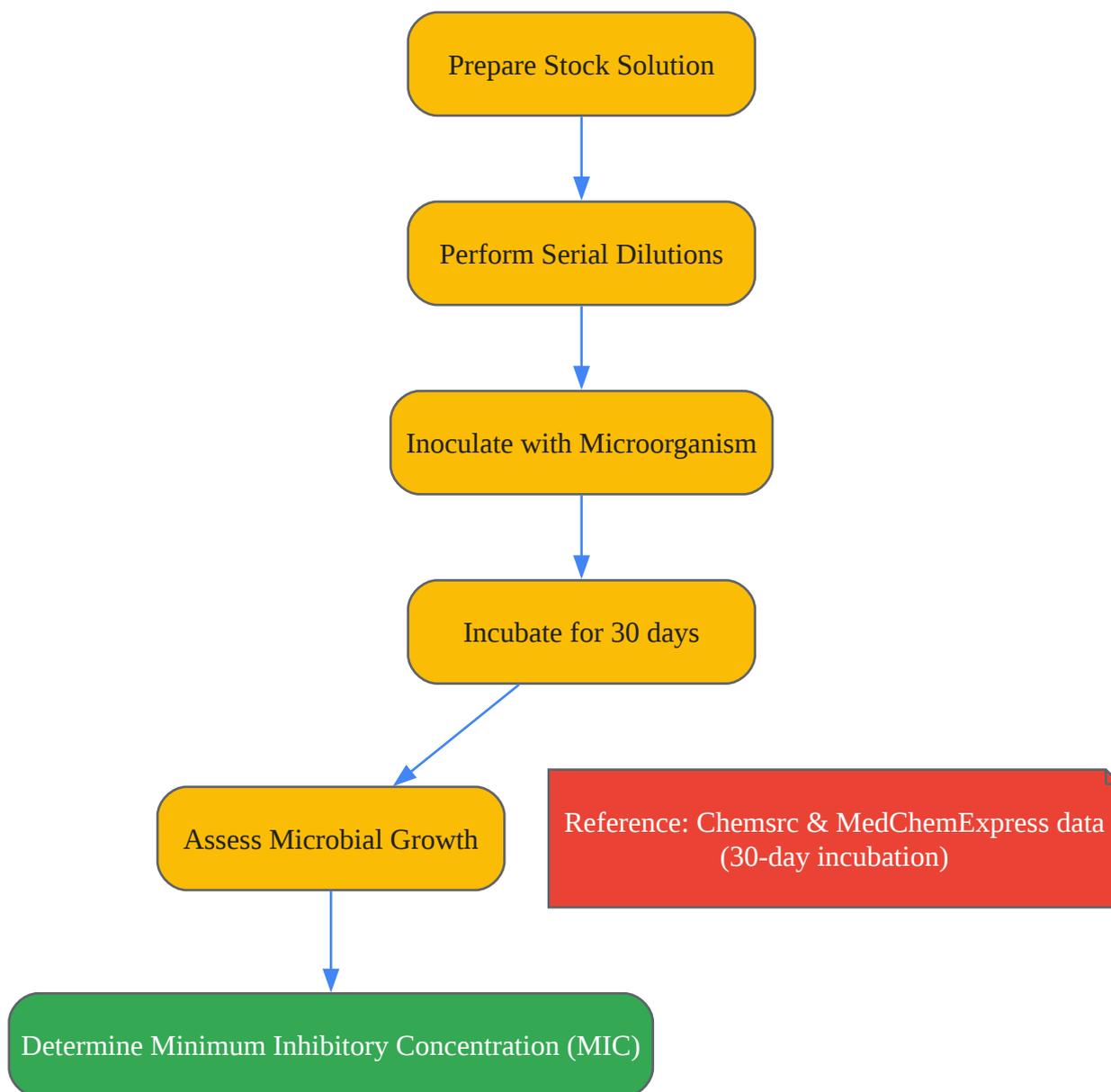
Antimicrobial Efficacy of Glyceryl 1-monooctanoate

The following table summarizes the **Minimum Inhibitory Concentration (MIC)** data available from current research for **Glyceryl 1-monooctanoate** (CAS 502-54-5) against various microorganisms [1] [2].

| Microorganism Type | Specific Species/Strain | Reported MIC (mg/L) | Test Duration |
|------------------------|--|-------------------------------|--------------------|
| Pathogenic Yeast | <i>Candida albicans</i> | 200 | 30 days [1] [2] |
| Gram-positive Bacteria | <i>Staphylococcus aureus</i> | Effective (MIC not specified) | 30 days [1] [2] |
| Gram-negative Bacteria | <i>Escherichia coli</i> , <i>Klebsiella pneumoniae</i> | Effective (MIC not specified) | 30 days [1] [2] |
| Saprophytic Fungi | <i>Aspergillus niger</i> , <i>Penicillium</i> species, <i>Alternaria</i> sp., <i>Phoma</i> sp. | Effective at ≤ 32.5 mg/L | 30 days [1] |
| Pathogenic Fungi | <i>Trichophyton mentagrophytes</i> , <i>Trichophyton rubrum</i> | Effective at ≤ 32.5 mg/L | 30 days [1] |

Experimental Workflow for MIC Determination

The published data indicates a 30-day incubation period for MIC tests but does not detail the specific methodology [1] [2]. The diagram below outlines a standard broth microdilution method you can adapt based on CLSI or EUCAST guidelines.



[Click to download full resolution via product page](#)

Key Considerations for Your Experiment

To design a robust experiment for determining the minimum effective dose, please consider the following aspects:

- **Solubility and Formulation:** **Glyceryl 1-monooctanoate** has limited water solubility. Research indicates it can be dissolved in **DMSO** at 100 mg/mL, which can then be further diluted in a suitable aqueous medium like culture broth [2]. Ensure the final DMSO concentration does not affect microbial growth.
- **Broth Microdilution Method:** This is the recommended technique. You will prepare a dilution series of the compound in a 96-well microtiter plate containing broth, then inoculate each well with a standardized microbial inoculum.
- **Controls are Critical:** Always include:
 - **Growth Control:** Broth with microorganism, but no compound.
 - **Sterility Control:** Broth with compound, but no microorganism.
- **Defining the MIC Endpoint:** The MIC is identified as the **lowest concentration of the compound that completely prevents visible growth** of the microorganism after the incubation period.

Troubleshooting Common Issues

If you encounter problems, here are some potential solutions:

- **No Observed Antimicrobial Activity:**
 - Verify the solubility of your compound and ensure it is not precipitating out of solution at higher concentrations.
 - Confirm the viability and concentration of your microbial inoculum.
- **Inconsistent Results Between Replicates:**
 - Ensure precise pipetting during the serial dilution steps.
 - Make certain the inoculum is uniform and well-mixed before addition to each well.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. CAS No. 502-54-5 | Chemsrsc [chemsrc.com]
2. Glyceryl 1-monooctanoate | Antimicrobial [medchemexpress.com]

To cite this document: Smolecule. [Glyceryl 1-monooctanoate minimum effective dose determination]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b536006#glyceryl-1-monooctanoate-minimum-effective-dose-determination]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com